

Preparation of JNJ-5207787 Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: JNJ-5207787

Cat. No.: B1673070

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Abstract

This document provides a comprehensive guide for the preparation of stock solutions of **JNJ-5207787**, a selective antagonist of the Neuropeptide Y (NPY) Y2 receptor. Adherence to proper preparation techniques is crucial for ensuring the accuracy and reproducibility of experimental results. This guide outlines the chemical and physical properties of **JNJ-5207787**, detailed protocols for dissolution, and recommendations for storage to maintain compound integrity.

Introduction

JNJ-5207787 is a potent and selective small molecule antagonist of the NPY Y2 receptor, which is involved in various physiological processes. Accurate preparation of **JNJ-5207787** stock solutions is the first critical step for reliable in vitro and in vivo studies. This protocol provides standardized procedures to ensure consistent solution quality.

Properties of JNJ-5207787

A summary of the key chemical and physical properties of **JNJ-5207787** is presented in Table 1. This information is essential for accurate calculations and handling of the compound.

Table 1: Chemical and Physical Properties of **JNJ-5207787**

Property	Value
Molecular Formula	C ₃₂ H ₃₈ N ₄ O ₂
Molecular Weight (g/mol)	510.67
CAS Number	683746-68-1
Appearance	Crystalline solid
Purity	≥98%
Solubility in DMSO	Soluble up to 100 mM[1]
Solubility in Ethanol	Soluble up to 10 mM with gentle warming
Storage of Solid	Room Temperature

Note: Always refer to the batch-specific molecular weight provided on the product vial or Certificate of Analysis for the most accurate calculations.

Recommended Concentrations for Experimental Use

The selection of an appropriate stock solution concentration should be guided by the intended experimental application. Table 2 provides typical concentration ranges for **JNJ-5207787** in both in vitro and in vivo settings.

Table 2: Recommended Concentrations for **JNJ-5207787**

Application	Typical Working Concentration/Dose	Recommended Stock Concentration
In Vitro	10 µM[2]	10 mM in DMSO
In Vivo (Rat)	30 mg/kg (intraperitoneal)[2]	Dependent on formulation and dosing volume

Experimental Protocols

Materials and Equipment

- **JNJ-5207787** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- Handle **JNJ-5207787** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate PPE, including safety glasses, gloves, and a lab coat, to avoid skin and eye contact.
- In case of contact, flush the affected area with copious amounts of water.
- Refer to the material safety data sheet (MSDS) for comprehensive safety information. If a specific MSDS is not available, handle with the standard precautions for a novel chemical compound.

Preparation of a 10 mM JNJ-5207787 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution.

- Preparation: Before opening, gently tap the vial of **JNJ-5207787** on a hard surface to ensure all the powder is at the bottom.
- Weighing: Accurately weigh out 5.11 mg of **JNJ-5207787** using a calibrated analytical balance.

- Calculation:
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 510.67 \text{ g/mol} \times 1000 \text{ mg/g} = 5.1067 \text{ mg}$
- Dissolution: Add the weighed **JNJ-5207787** to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO.
- Mixing: Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution.
- Storage: Store the 10 mM stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Preparation of Working Solutions

To prepare a working solution from the 10 mM stock, perform a serial dilution in the appropriate cell culture medium or buffer.

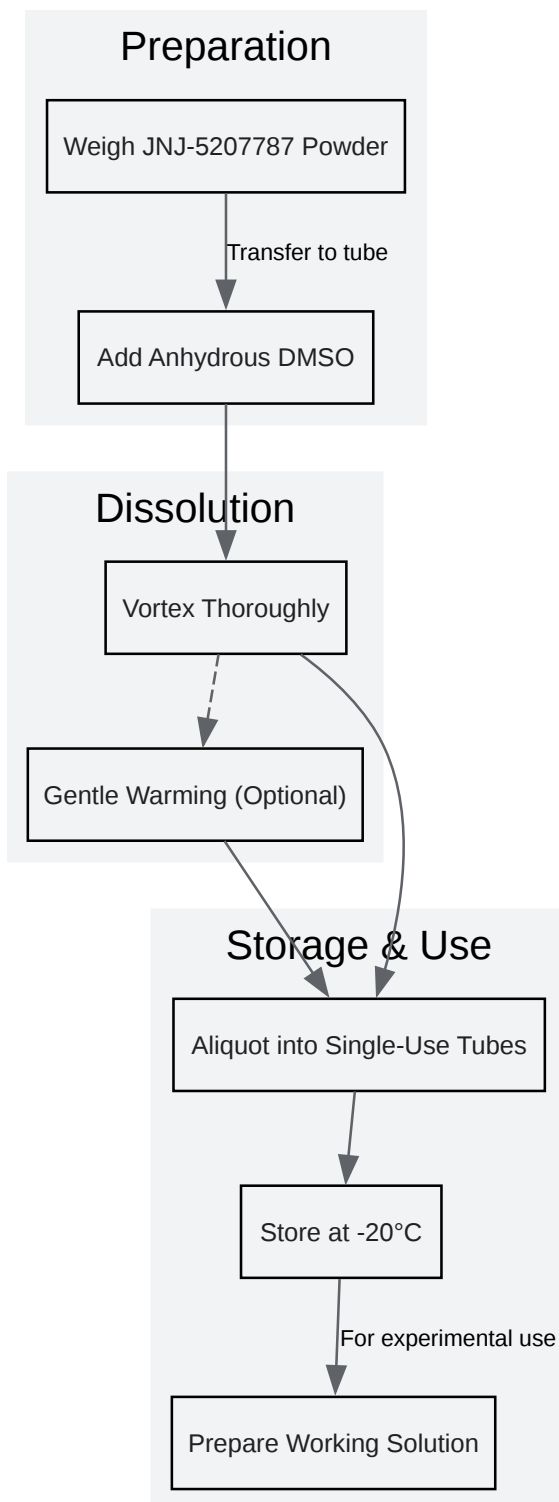
Important Considerations:

- To avoid precipitation when diluting in an aqueous medium, it is recommended to first make an intermediate dilution of the DMSO stock in the same solvent before adding it to the aqueous solution.
- The final concentration of DMSO in the experimental medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced artifacts. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **JNJ-5207787** stock solution.

Workflow for JNJ-5207787 Stock Solution Preparation

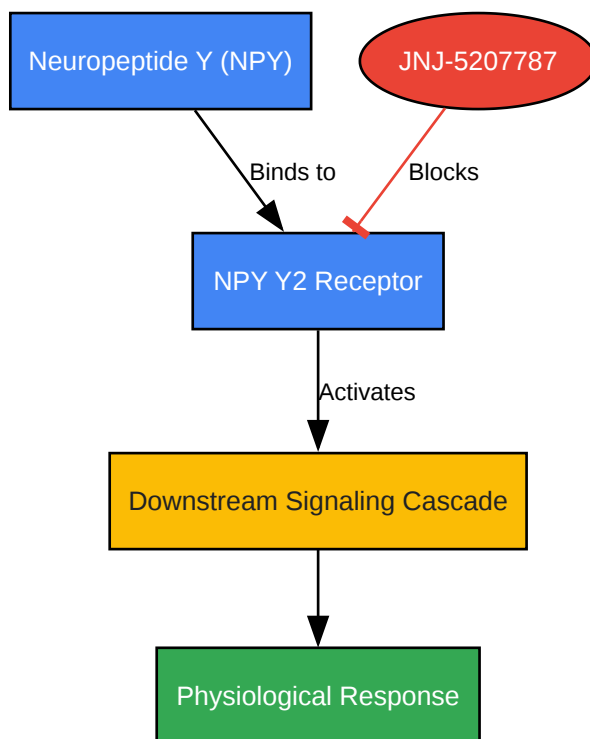


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Caption: Workflow for preparing **JNJ-5207787** stock solution.

The signaling pathway diagram below illustrates the mechanism of action of **JNJ-5207787**.

JNJ-5207787 Mechanism of Action



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Caption: **JNJ-5207787** as an antagonist of the NPY Y2 receptor.

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